

# Application Note: Quantification of Leu-Enkephalin in Human Plasma using LC-MS/MS

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## Compound of Interest

Compound Name: *Leu-Enkephalin*

CAS No.: 14-18-6

Cat. No.: B3435032

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## Abstract

This application note provides a detailed protocol for the sensitive and selective quantification of **Leu-enkephalin** in human plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). **Leu-enkephalin** is an endogenous opioid pentapeptide involved in pain modulation and various other physiological processes. Accurate measurement of its concentration in biological matrices is crucial for neuroscience research and drug development. The described method utilizes a simple protein precipitation step for sample preparation, followed by a rapid and robust LC-MS/MS analysis in Multiple Reaction Monitoring (MRM) mode. This method demonstrates excellent linearity, accuracy, and precision, with a lower limit of quantification of 10 pg/mL.

## Introduction

**Leu-enkephalin** (Tyr-Gly-Gly-Phe-Leu) is a naturally occurring opioid peptide that plays a significant role in the central and peripheral nervous systems.[1] Its quantification in biological fluids is essential for understanding its physiological and pathological roles. LC-MS/MS has

become the preferred method for peptide quantification due to its high sensitivity, specificity, and wide dynamic range.[1] This application note details a complete workflow for the quantification of **Leu-enkephalin** in human plasma, from sample preparation to data analysis, and provides performance characteristics of the validated method.

## Experimental Protocols

### Sample Preparation

A simple and efficient protein precipitation method is employed for the extraction of **Leu-enkephalin** from human plasma.

Materials:

- Human plasma (collected in K2-EDTA tubes)
- Acetonitrile (ACN), LC-MS grade
- Formic acid (FA), LC-MS grade
- **Leu-enkephalin** certified reference standard
- Stable isotope-labeled **Leu-enkephalin** (SIL-IS) as internal standard
- Microcentrifuge tubes
- Centrifuge capable of 14,000 x g and 4°C
- Nitrogen evaporator

Procedure:

- Thaw frozen human plasma samples on ice.
- In a microcentrifuge tube, add 100 µL of plasma.
- Spike the plasma with the internal standard (SIL-IS) to a final concentration of 100 pg/mL.
- To precipitate proteins, add 300 µL of cold ACN containing 0.1% FA.

- Vortex the mixture vigorously for 1 minute.
- Centrifuge the samples at 14,000 x g for 10 minutes at 4°C.[1]
- Carefully transfer the supernatant to a clean microcentrifuge tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen gas.
- Reconstitute the dried extract in 100 µL of the initial mobile phase (98% Water/2% ACN + 0.1% FA).
- Vortex briefly and centrifuge to pellet any remaining particulates.
- Transfer the clear supernatant to an LC autosampler vial for analysis.

## LC-MS/MS Method

The analysis is performed on a triple quadrupole mass spectrometer coupled with a high-performance liquid chromatography system.

Liquid Chromatography (LC) Conditions:

Parameter	Value
LC System	UPLC or HPLC system capable of binary gradients
Column	C18 column (e.g., 2.1 x 50 mm, 1.8 μm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	5 μL
Column Temperature	40°C
Gradient Program	
Time (min)	%B
0.0	2
0.5	2
3.0	50
3.1	95
4.0	95
4.1	2
5.0	2

Mass Spectrometry (MS) Conditions:

Parameter	Value
Mass Spectrometer	Triple Quadrupole Mass Spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.0 kV
Source Temperature	150°C
Desolvation Temperature	400°C
Desolvation Gas Flow	800 L/hr
Cone Gas Flow	50 L/hr
Collision Gas	Argon

## MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Cone Voltage (V)	Collision Energy (eV)
Leu-enkephalin	556.3	397.2	100	30	15
SIL-Leu-enkephalin	564.3	405.2	100	30	15

## Quantitative Data Summary

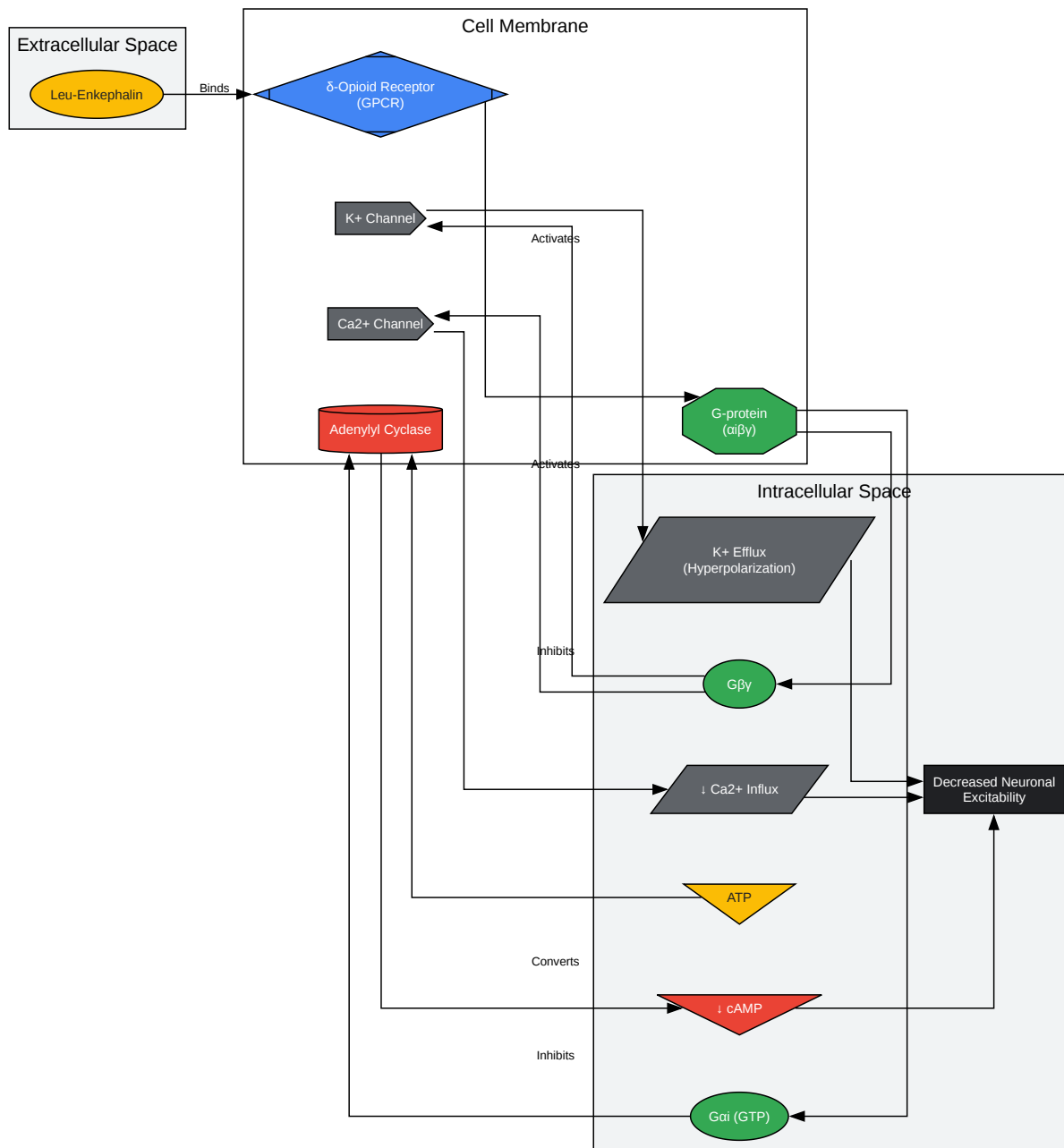
The LC-MS/MS method for **Leu-enkephalin** quantification was validated according to industry guidelines. The key quantitative performance parameters are summarized in the table below.

Parameter	Result
Linearity Range	10 - 2000 pg/mL
Correlation Coefficient (r <sup>2</sup> )	> 0.995
Lower Limit of Quantification (LLOQ)	10 pg/mL[2]
Upper Limit of Quantification (ULOQ)	2000 pg/mL[2]
Accuracy at LLOQ	85 - 115%
Precision at LLOQ (CV%)	< 15%
Intra-day Accuracy	90 - 110%
Intra-day Precision (CV%)	< 10%
Inter-day Accuracy	90 - 110%
Inter-day Precision (CV%)	< 10%

## Visualizations

### Signaling Pathway of Leu-Enkephalin

**Leu-enkephalin** primarily binds to delta-opioid receptors ( $\delta$ -OR), which are G-protein coupled receptors (GPCRs). This interaction initiates a signaling cascade that ultimately leads to a decrease in neuronal excitability.

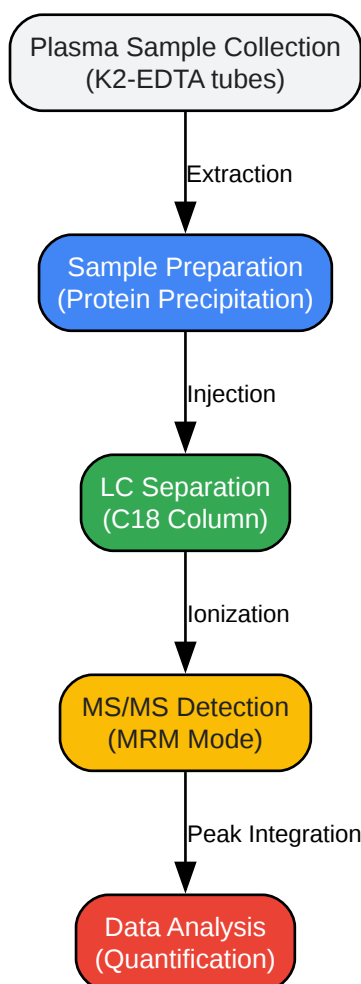


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Caption: **Leu-Enkephalin** signaling cascade.

## Experimental Workflow for Leu-Enkephalin Quantification

The overall workflow from sample collection to data analysis is depicted below.

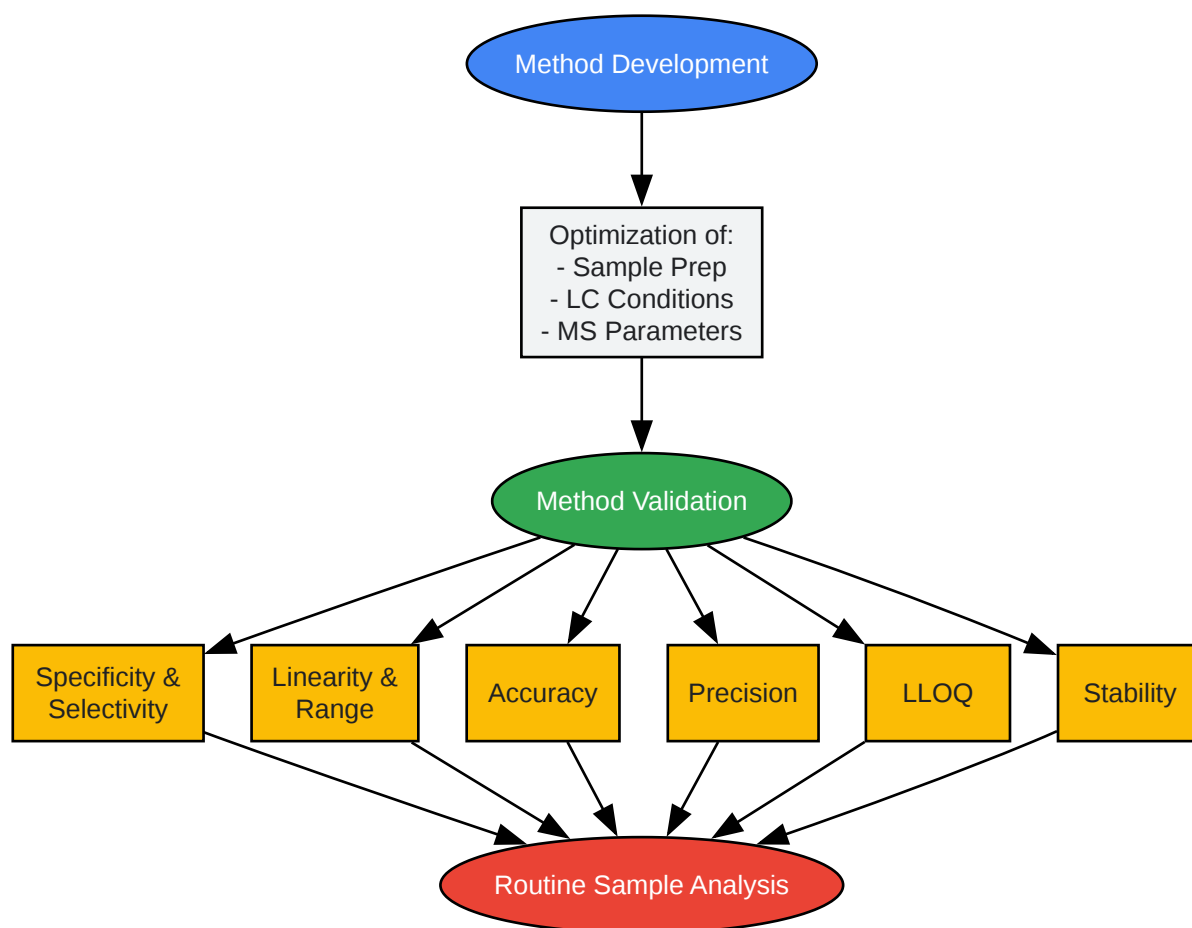


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Caption: LC-MS/MS experimental workflow.

## LC-MS/MS Method Development and Validation Logic

The development and validation of a robust LC-MS/MS method follows a logical progression of experiments to ensure the reliability of the generated data.



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Caption: Method development & validation logic.

## Conclusion

This application note presents a validated LC-MS/MS method for the reliable quantification of **Leu-enkephalin** in human plasma. The simple sample preparation and rapid LC-MS/MS analysis make this method suitable for high-throughput applications in clinical research and drug development. The detailed protocols and performance characteristics provide a solid foundation for researchers to implement this method in their laboratories.

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## References

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- [2. Frontiers | Opioid Receptor-Mediated Regulation of Neurotransmission in the Brain \[frontiersin.org\]](#)
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